

Proper Disposal of Parlar 26: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Parlar 26

Cat. No.: B1253220

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For Immediate Reference: Essential Safety and Disposal Information for **Parlar 26**

This document provides comprehensive guidance for researchers, scientists, and drug development professionals on the proper handling and disposal of **Parlar 26** (Toxaphene Parlar-No. 26), a highly chlorinated and persistent organic pollutant (POP). Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Parlar 26** is the first step in ensuring its safe handling and disposal.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₀ Cl ₈	[1]
Molecular Weight	413.8 g/mol	[1]
CAS Number	142534-71-2	[1]
Appearance	Typically in solution	
Solubility	Soluble in organic solvents like nonane and cyclohexane.	
Persistence	High environmental persistence.	

Hazard Identification and Safety Precautions

Parlar 26, as a congener of toxaphene, presents significant health and environmental hazards.

Hazard Category	Description	Safety Precautions
Health Hazards	Potential carcinogen and endocrine disruptor. Acute toxicity if ingested, inhaled, or absorbed through the skin.	Wear appropriate personal protective equipment (PPE): chemical-resistant gloves, safety goggles, and a lab coat. All handling of Parlar 26 should be conducted in a certified chemical fume hood.
Environmental Hazards	Classified as a Persistent Organic Pollutant (POP). Bioaccumulative and toxic to aquatic life with long-lasting effects.	Prevent release to the environment. All waste and contaminated materials must be disposed of as hazardous waste.
Physical Hazards	Often supplied in flammable organic solvents.	Store in a cool, dry, well-ventilated area away from ignition sources.

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to mitigate exposure and environmental contamination.

Experimental Protocol for Spill Cleanup:

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Don PPE:** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, a lab coat, and, if necessary, respiratory protection.

- **Contain the Spill:** For liquid spills, contain the spill using an inert absorbent material such as vermiculite, sand, or a commercial sorbent pad. Do not use combustible materials like paper towels as the primary absorbent for solutions in flammable solvents.
- **Collect Absorbed Material:** Carefully collect the absorbent material and any contaminated solids into a designated, labeled hazardous waste container.
- **Decontaminate the Area:** Decontaminate the spill area using a suitable solvent (e.g., acetone or hexane), followed by a soap and water wash. All cleaning materials must be disposed of as hazardous waste.
- **Dispose of Waste:** Seal and label the hazardous waste container with the contents ("**Parlar 26** waste," including the solvent) and the date. Arrange for disposal through your institution's environmental health and safety (EHS) office.

Disposal Procedures

The disposal of **Parlar 26** is strictly regulated due to its persistent and hazardous nature. The primary recommended method for the complete destruction of **Parlar 26** is high-temperature incineration.

On-Site Neutralization (for trace amounts and decontamination)

For trace amounts of **Parlar 26**, such as in the decontamination of laboratory equipment, chemical degradation can be employed. However, this is not a method for bulk disposal.

Experimental Protocol for Decontamination of Glassware and Equipment:

- **Initial Rinse:** Rinse the contaminated glassware or equipment with a suitable organic solvent (e.g., acetone or hexane) to remove the bulk of the **Parlar 26**. Collect this solvent rinse as hazardous waste.
- **Chemical Degradation Rinse:** Prepare a fresh solution of potassium hydroxide in ethanol (ethanolic KOH). A 1-5% (w/v) solution is typically effective. Rinse the equipment thoroughly with this solution. This promotes the dehydrochlorination of the pesticide.

- **Water Rinse:** Rinse the equipment with deionized water.
- **Final Solvent Rinse:** Perform a final rinse with acetone or another volatile organic solvent to ensure no residue remains.
- **Waste Collection:** All rinsates (initial solvent, ethanolic KOH, water, and final solvent) must be collected and disposed of as hazardous waste.

Off-Site Disposal

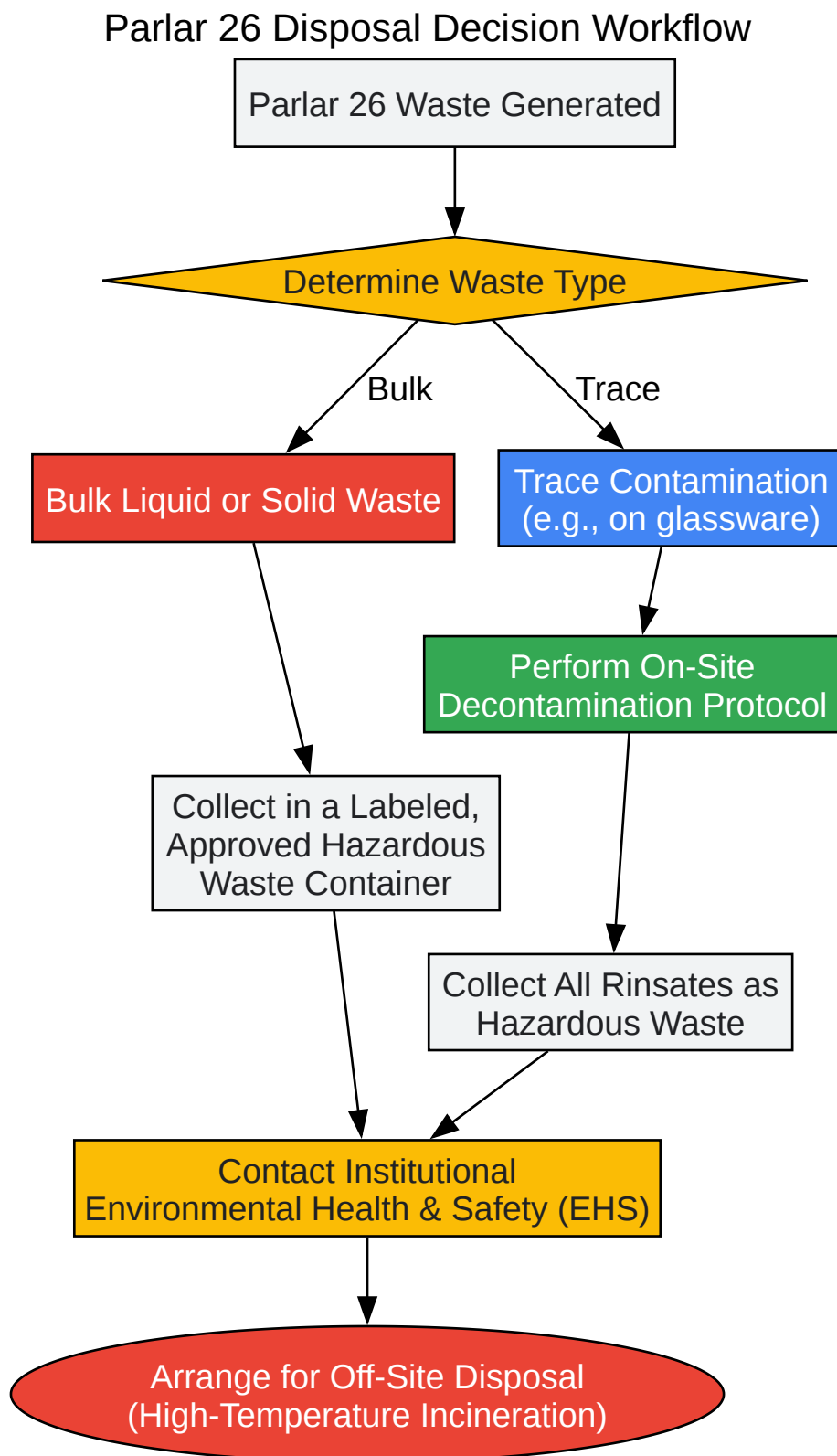
For bulk quantities of **Parlar 26**, including expired solutions and heavily contaminated materials, off-site disposal by a licensed hazardous waste management company is mandatory.

Disposal Options and Parameters:

Disposal Method	Description	Key Parameters	Destruction and Removal Efficiency (DRE)
High-Temperature Incineration	The preferred and most effective method for the complete destruction of chlorinated pesticides.	- Temperature: $\geq 1100^{\circ}\text{C}$ for halogenated waste. - Residence Time: ≥ 2 seconds.	$> 99.99\%$
Hazardous Waste Landfill	A less preferred option. Permitted only for solidified and containerized waste in specially designed landfills for persistent organic pollutants.	- Waste Form: Solidified and encapsulated. - Landfill Type: Engineered hazardous waste landfill with appropriate liners and leachate collection systems.	Not applicable (containment, not destruction). There is a long-term risk of leaching. ^[2]

Logical Workflow for Parlar 26 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Parlar 26** waste in a laboratory setting.



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References

- 1. Parlar 26 (unlabeled) 10 Åµg/mL in nonane - Cambridge Isotope Laboratories, ULM-7828-1.2 [isotope.com]
- 2. clf.org [clf.org]
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